

# Dinaline as a Precursor to CI-994: A Technical Guide

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## Compound of Interest

Compound Name: *Dinaline*

Cat. No.: *B1595477*

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This in-depth technical guide explores the role of **Dinaline** as a chemical precursor to CI-994, a potent histone deacetylase (HDAC) inhibitor. This document provides a comprehensive overview of the chemical properties of both compounds, a detailed experimental protocol for the synthesis of CI-994 from a **Dinaline**-related precursor, and relevant quantitative data.

## Introduction to Dinaline and CI-994

**Dinaline**, also known as 4-amino-N-(2-aminophenyl)benzamide, is an antineoplastic agent that serves as a key starting material in the synthesis of CI-994 (**Tacedinaline**).<sup>[1][2][3]</sup> CI-994 is a selective inhibitor of class I histone deacetylases (HDACs), which are crucial enzymes in the regulation of gene expression.<sup>[4][5]</sup> By inhibiting HDACs, CI-994 can induce cell cycle arrest, differentiation, and apoptosis in cancer cells, making it a compound of significant interest in oncology research.<sup>[6][7]</sup> The chemical transformation of **Dinaline** to CI-994 involves the acetylation of the primary aromatic amine group.

## Physicochemical Properties

A summary of the key physicochemical properties of **Dinaline** and CI-994 is presented below for easy comparison.

Property	Dinaline	CI-994 (Tacedinaline)
IUPAC Name	4-amino-N-(2-aminophenyl)benzamide	4-(acetylamino)-N-(2-aminophenyl)benzamide
Synonyms	GOE 1734, PD 104208, NSC 328786	N-Acetyldinaline, Goe 5549, PD 123654
CAS Number	58338-59-3	112522-64-2
Molecular Formula	C <sub>13</sub> H <sub>13</sub> N <sub>3</sub> O	C <sub>15</sub> H <sub>15</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	227.26 g/mol	269.3 g/mol
Appearance	Solid	Crystalline solid
Purity	>98%	≥98%
Solubility	Soluble in DMSO to 100 mM, Soluble in ethanol to 25 mM (with warming)	Soluble in DMSO (5 mg/ml) and DMF (1 mg/ml)
PubChem CID	42725	2746

## Synthesis of CI-994 from a Dinaline Precursor

The synthesis of CI-994 involves the acetylation of the 4-amino group of a **Dinaline**-related precursor. While a direct one-step acetylation of commercially available **Dinaline** is chemically feasible, published synthetic routes often involve a multi-step process where the acetyl group is introduced prior to the final condensation step. However, for the purpose of illustrating the core transformation, a general experimental protocol for the N-acetylation of an aromatic amine is provided below, based on established chemical principles and information derived from synthetic procedures for analogous compounds.

### Experimental Protocol: N-acetylation of 4-amino-N-(2-aminophenyl)benzamide

This protocol describes a representative procedure for the acetylation of the **Dinaline** core structure to yield CI-994.

## Materials:

- 4-amino-N-(2-aminophenyl)benzamide (**Dinaline**)
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

## Procedure:

- In a clean, dry round-bottom flask, dissolve 4-amino-N-(2-aminophenyl)benzamide (1.0 equivalent) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- To the stirred solution, add pyridine (1.2 equivalents).
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add acetic anhydride (1.1 equivalents) dropwise to the cooled solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated sodium bicarbonate solution.

- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to yield pure 4-(acetylamino)-N-(2-aminophenyl)benzamide (CI-994).

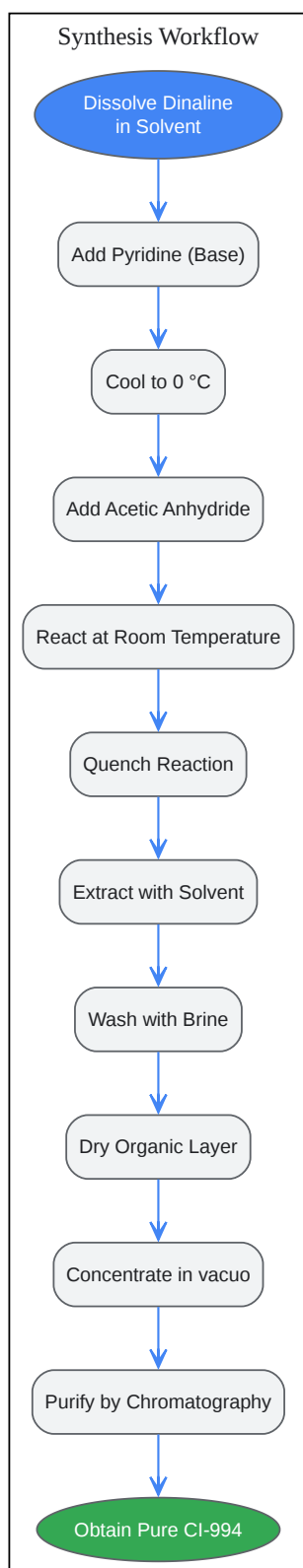
Expected Yield:

While the specific yield for this direct acetylation is not widely reported, similar N-acetylation reactions of aromatic amines typically proceed with good to excellent yields, often in the range of 80-95%.

## Visualizing the Synthesis and Workflow

The following diagrams, generated using the DOT language, illustrate the chemical transformation and a logical workflow for the synthesis of CI-994.

Chemical transformation of **Dinaline** to CI-994.



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Logical workflow for the synthesis of CI-994.

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